

Application Note: High-Efficiency Liposomal Encapsulation of ADU-S100 (STING Agonist)[1]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ADU-S100 (disodium salt)

Cat. No.: B12426529

[Get Quote](#)

Introduction: Overcoming the Cytosolic Barrier

ADU-S100 (MIW815) is a synthetic cyclic dinucleotide (CDN) that acts as a potent agonist of the STING (Stimulator of Interferon Genes) pathway.[1][2] While ADU-S100 demonstrates superior stability compared to natural CDNs (like 2'3'-cGAMP), its therapeutic potential is severely limited by its physicochemical properties.[1]

The Challenge

ADU-S100 is hydrophilic and carries a high negative charge (two phosphate groups).[1] This prevents passive diffusion across the lipophilic cell membrane. Consequently, free ADU-S100 has poor cytosolic bioavailability and is rapidly cleared from circulation, often requiring intratumoral injection which limits its use for metastatic cancers.

The Solution: Cationic Liposomal Delivery

To enable systemic delivery (IV) and enhance cellular uptake, ADU-S100 must be encapsulated in a lipid nanocarrier.[1][3] This protocol details the formulation of PEGylated Cationic Liposomes. The inclusion of cationic lipids (DOTAP) serves two critical functions:

- High Encapsulation Efficiency (EE): Electrostatic attraction between the cationic lipid and the anionic ADU-S100 drives the drug into the aqueous core during hydration.
- Endosomal Escape: Cationic lipids facilitate fusion with endosomal membranes, releasing the payload into the cytosol where STING resides.

Mechanism of Action

Upon cytosolic delivery, ADU-S100 binds to the STING dimer, triggering a conformational change that recruits TBK1 and IRF3, ultimately leading to the production of Type I Interferons (IFN-

) and pro-inflammatory cytokines.



[Click to download full resolution via product page](#)

Figure 1: The cytosolic delivery and signaling cascade of ADU-S100 leading to immune activation.[1]

Rational Design & Materials

The formulation relies on DOTAP for charge interaction and DSPE-PEG2000 for steric stabilization (preventing aggregation in serum).[1]

Reagents

- DOTAP: 1,2-dioleoyl-3-trimethylammonium-propane (Cationic Lipid)[1][3][4]
- DSPC: 1,2-distearoyl-sn-glycero-3-phosphocholine (Helper Lipid for rigidity)[1]
- Cholesterol: Stabilizes the bilayer.
- DSPE-PEG2000: 1,2-distearoyl-sn-glycero-3-phosphoethanolamine-N-[methoxy(polyethylene glycol)-2000][1]

- ADU-S100 (MIW815): Disodium salt form.[\[1\]](#)
- Solvents: Chloroform (CHCl₃), Methanol (MeOH).[\[1\]](#)

Lipid Molar Ratio

A recommended starting ratio for robust systemic delivery is: DOTAP : DSPC : Cholesterol : DSPE-PEG2000 40 : 30 : 25 : 5 (Molar Parts)[\[1\]](#)



Expert Note: The DOTAP content can be adjusted (30-50%) to modulate Zeta potential. Higher DOTAP increases encapsulation but may increase toxicity.[\[1\]](#)

Experimental Protocol: Thin Film Hydration

This method uses Electrostatic-Assisted Passive Loading.[\[1\]](#) Unlike remote loading (pH gradient) used for Doxorubicin, ADU-S100 loading is driven by the charge interaction during the hydration phase.[\[1\]](#)

Phase 1: Lipid Film Formation

- Dissolve Lipids: Prepare stock solutions of all lipids in Chloroform (or CHCl₃ : MeOH 2:1).
- Mix: Combine lipids in a round-bottom flask according to the molar ratio above. Total lipid mass target: 10–20 mg per batch.[\[1\]](#)
- Evaporate: Use a rotary evaporator (Rotavap) to remove solvents.[\[1\]](#)
 - Conditions: 40°C water bath, 150 mbar vacuum, 100 rpm.

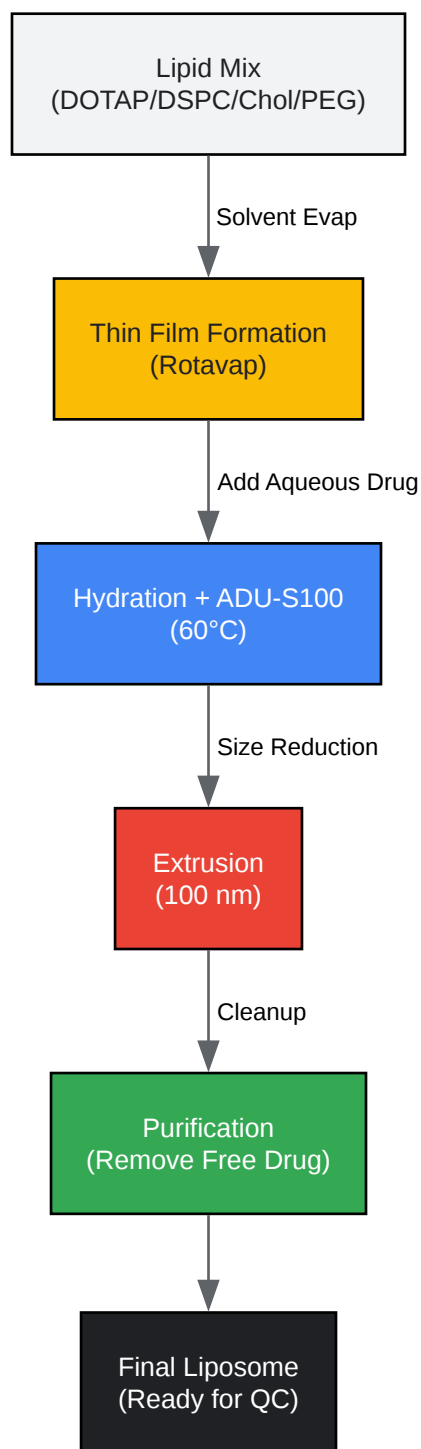
- Dry: A thin, uniform film will form on the flask wall. Desiccate under high vacuum overnight to remove trace solvents.

Phase 2: Hydration & Drug Loading (Critical)[1]

- Prepare Aqueous Phase: Dissolve ADU-S100 in RNase-free water or HEPES buffer (pH 7.4).[1]
 - Target Concentration: 1 mg/mL ADU-S100.[1][5]
- Hydrate: Add the ADU-S100 solution to the dried lipid film.
- Incubate: Rotate the flask at 60°C (above the phase transition temperature of DSPC) for 30–60 minutes.
 - Mechanism:[1][6] As lipids hydrate and form multilamellar vesicles (MLVs), the anionic drug is "pulled" into the cationic inter-bilayer spaces.

Phase 3: Downsizing & Purification[1]

- Freeze-Thaw: Perform 5 cycles of freezing (liquid N) and thawing (60°C water bath) to equilibrate the drug distribution.[1]
- Extrusion: Pass the MLV suspension through polycarbonate membranes using a mini-extruder heated to 60°C.
 - Pass 1: 200 nm membrane (x11 passes).[1]
 - Pass 2: 100 nm membrane (x11 passes).[1]
- Purification: Remove unencapsulated ADU-S100 using dialysis.[1]
 - Membrane:[1] 10–20 kDa MWCO (ADU-S100 is ~734 Da, but charge repulsion prevents it from exiting easily; however, dialysis is standard).[1] Alternatively, use spin columns (100k MWCO) where liposomes are retained and free drug passes through.[1]



[Click to download full resolution via product page](#)

Figure 2: Step-by-step workflow for the preparation of ADU-S100 loaded liposomes.[1]

Characterization & Quality Control

Verify the formulation using the following parameters.

Parameter	Method	Target Specification	Notes
Particle Size	Dynamic Light Scattering (DLS)	80 – 120 nm	Critical for tumor accumulation (EPR effect).[1]
Polydispersity (PDI)	DLS	< 0.2	Indicates a uniform population.[1]
Zeta Potential	Electrophoretic Mobility	+10 to +30 mV	Positive charge confirms DOTAP presence; PEG reduces it from highly positive (+50mV) to moderate levels.[1]
Encapsulation Efficiency (EE)	HPLC / UV-Vis	> 40%	Free ADU-S100 is separated via spin filtration; measure filtrate vs. total input. [1]

Calculating Encapsulation Efficiency

Note: To measure "Total Drug," lyse liposomes with 0.1% Triton X-100 or Methanol before HPLC analysis.[1]

Biological Validation (In Vitro)[1]

To confirm the formulation is active, perform a functional assay using THP-1 Dual™ cells (monocytes with an IRF3-inducible luciferase reporter).[1]

- Treat cells with Free ADU-S100 vs. Liposomal ADU-S100 (0.1 – 10 g/mL).[1]
- Incubate for 24–48 hours.

- Measure luciferase activity in the supernatant.
- Result: Liposomal ADU-S100 should show a left-shift in the dose-response curve (higher potency) compared to free drug due to enhanced intracellular delivery.[\[1\]](#)

Troubleshooting & Expert Tips

- Issue: Low Encapsulation Efficiency (<20%)
 - Cause: Ionic strength of the hydration buffer is too high, shielding the electrostatic attraction between DOTAP and ADU-S100.
 - Fix: Hydrate in pure water or low-salt buffer (5% Glucose) instead of PBS.[\[1\]](#) Add salt/buffer after formation if necessary for injection.
- Issue: Aggregation during storage
 - Cause: Neutralization of surface charge or insufficient PEG coverage.
 - Fix: Increase DSPE-PEG2000 to 5-10 mol%.[\[1\]](#) Store at 4°C, never freeze (unless using cryoprotectants like sucrose).[\[1\]](#)
- Issue: Toxicity in vitro
 - Cause: Excess cationic charge (DOTAP) disrupts cell membranes.[\[1\]](#)
 - Fix: Reduce DOTAP ratio or ensure thorough purification to remove free lipids.

References

- Ji, N., Wang, M., & Tan, C. (2023).[\[1\]\[2\]\[7\]](#) Liposomal Delivery of MIW815 (ADU-S100) for Potentiated STING Activation.[\[1\]\[2\]\[7\]\[8\]\[9\]](#) *Pharmaceutics*, 15(2), 638.[\[1\]\[2\]](#) [[Link](#)][\[1\]\[2\]\[9\]](#)
- Corrales, L., et al. (2015).[\[1\]](#) Direct Activation of STING in the Tumor Microenvironment Leads to Potent and Systemic Tumor Regression and Immunity. *Cell Reports*, 11(7), 1018-1030.[\[1\]](#) [[Link](#)]

- Miyabe, H., et al. (2014).[1] A new adjuvant delivery system 'cyclic di-GMP/YSK05 liposome' for cancer immunotherapy.[1][10] Journal of Controlled Release, 184, 20-27. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. caymanchem.com [caymanchem.com]
- 2. Liposomal Delivery of MIW815 (ADU-S100) for Potentiated STING Activation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. Intravenous delivery of STING agonists using acid-sensitive polycationic polymer-modified lipid nanoparticles for enhanced tumor immunotherapy - PMC [pmc.ncbi.nlm.nih.gov]
- 5. cdn.clinicaltrials.gov [cdn.clinicaltrials.gov]
- 6. Encapsulating Synthetic STING Agonist, MSA-2, in Endosomolytic Polymersomes for Cancer Immunotherapy | Young Scientist Journal | Vanderbilt University [wp0.vanderbilt.edu]
- 7. semanticscholar.org [semanticscholar.org]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. The Age of Cyclic Dinucleotide Vaccine Adjuvants - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: High-Efficiency Liposomal Encapsulation of ADU-S100 (STING Agonist)[1]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12426529/docs#application-note-high-efficiency-liposomal-encapsulation-of-adu-s100-sting-agonist-1>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)